strategies for stabilizing dilithium in experimental setups

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Dilithium*	
Cat. No.:	*B8592608*	Get Quote

CRYSTALS-Dilithium Implementation Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the secure and stable implementation of the CRYSTALS-**Dilithium** digital signature algorithm in experimental and production environments.

Frequently Asked Questions (FAQs)

Q1: What is CRYSTALS-**Dilithium**?

A1: CRYSTALS-**Dilithium** is a lattice-based digital signature scheme and a post-quantum cryptography standard selected by the National Institute of Standards and Technology (NIST).[1] Its security is based on the hardness of solving problems over module lattices, which are believed to be resistant to attacks by both classical and quantum computers.[1][2] **Dilithium** is designed to be a secure and efficient digital signature algorithm for a post-quantum world.

Q2: What are the different security levels of **Dilithium**, and which one should I use?

A2: **Dilithium** offers several parameter sets corresponding to different NIST post-quantum security levels. The primary levels are **Dilithium**2, **Dilithium**3, and **Dilithium**5, corresponding to NIST Levels 2, 3, and 5, respectively.[3] For most applications, **Dilithium**3 is recommended as it provides a conservative security margin of over 128 bits against all known classical and quantum attacks.[4] The choice of security level depends on the specific security requirements of your application, with higher levels offering greater security at the cost of larger key/signature sizes and increased computational overhead.

Q3: What does "stabilizing" a **Dilithium** setup refer to?

A3: In the context of implementing CRYSTALS-**Dilithium**, "stabilizing" refers to ensuring the implementation is not only correct but also secure against side-channel attacks (e.g., timing, power, and electromagnetic analysis) and produces consistent performance. An unstable implementation might leak secret key information through unintended channels or exhibit unpredictable behavior, undermining its cryptographic security.[5][6]

Q4: What is a "hybrid" implementation of **Dilithium**?

A4: A hybrid implementation involves using **Dilithium** in conjunction with a traditional, "pre-quantum" signature scheme. This approach is recommended to maintain security against classical threats in the event that a vulnerability is discovered in the post-quantum algorithm.[4]

Troubleshooting Guides

Issue 1: Signature verification is failing intermittently.

- Question: My implementation produces signatures that sometimes fail to verify. What are the common causes?
- Answer: Intermittent verification failures are often traced back to issues in the signing process, specifically with rejection sampling. The **Dilithium** signing process involves a "Fiat-Shamir with Aborts" technique where a signature candidate is generated and then checked against certain bounds.[4][7] If the candidate falls outside these bounds, it is rejected, and the process repeats.
    - Check your rejection sampling implementation: Ensure that the bounds (gamma1 and gamma2) are correctly implemented and that the checks are performed correctly.[7] An incorrect implementation might produce signatures that are statistically valid but occasionally fall outside the acceptable parameters for verification.

  - Ensure deterministic randomness: For debugging, use the deterministic version of **Dilithium** where the randomness for the masking vector y is generated from a seed. This will make the signing process repeatable and help isolate the source of the error.[7]
  - Verify data encoding: Ensure that all data (public key, message, signature components) is serialized and deserialized consistently between the signing and verification processes. Any discrepancy in encoding can lead to a hash mismatch and verification failure.

Issue 2: High variance in signing operation latency.

- Question: The time it takes to generate a signature varies significantly. Is this expected, and can it be a security risk?
- Answer: Yes, high latency variance is expected due to the rejection sampling mechanism inherent in **Dilithium**'s design.[7] The number of attempts required to generate a valid signature can vary, leading to different execution times. However, this timing variability can be exploited in side-channel attacks.
  - Implement constant-time operations: To mitigate the security risk, it is crucial that all cryptographic operations, especially those involving secret keys (e.g., polynomial multiplication, hashing), are implemented in constant time.[8] This means the execution time should not depend on the values of the secret data.
  - Performance Optimization: For environments requiring more predictable performance, consider hardware acceleration or optimized software libraries (e.g., using AVX2 or AVX-512 instructions) which can significantly reduce the overall number of cycles required for signing and verification, thereby reducing the impact of the variance.[4][9]

Issue 3: The implementation is vulnerable to side-channel attacks (e.g., power analysis).

- Question: How can I stabilize my **Dilithium** implementation against physical side-channel attacks?
- Answer: Protecting against side-channel attacks is critical for a secure **Dilithium** implementation. These attacks exploit physical leakages like power consumption or electromagnetic emissions to recover secret key information.[5][6][10]

- Avoid data-dependent branching: Ensure that there are no conditional branches in your code that depend on secret data.
- Use constant-time functions: All arithmetic and logical operations involving the secret key must be implemented to execute in a constant number of clock cycles, regardless of the input data.[8]
- Masking: This countermeasure involves splitting secret values into multiple "shares". Operations are then performed on these shares, making it significantly harder for an attacker to derive meaningful information from a single leakage point.[6]
- Hardware-specific mitigations: If implementing on hardware like FPGAs or ASICs, specific countermeasures can be designed to reduce signal-to-noise ratio in power traces, such as shuffling the order of operations or introducing noise.[5]

Data Presentation

Table 1: CRYSTALS-**Dilithium** Parameter Sets and Performance

Parameter Set	NIST Security Level	Public Key Size (bytes)	Signature Size (bytes)	Keygen (Skylake cycles, AVX2)	Sign (Skylake cycles, AVX2)	Verify (Skylake cycles, AVX2)
Dilithium2	2	1312	2420	124,031	333,013	118,412
Dilithium3	3	1952	3293	187,465	477,893	171,852
Dilithium5	5	2592	4595	240,439	647,061	229,140

Data sourced from official CRYSTALS-**Dilithium** benchmarks on an Intel Core-i7 6600U (Skylake) CPU.[4]

Experimental Protocols

Protocol 1: Key Generation

Objective: To generate a public and private key pair for CRYSTALS-**Dilithium**.

Methodology:

- Generate Seeds: Generate a 256-bit seed, ζ.
- Expand Seeds: Use SHAKE-256 on ζ to produce three values: ρ, ρ', and K.
- Generate Matrix A: Expand the seed ρ using a SHAKE-128 extendable output function to generate the public matrix A.
- Sample Secret Vectors: Using the seed ρ', sample the secret vectors s_1 and s_2. The coefficients of these vectors are small integers drawn from a uniform distribution within a specified range $[-\eta, \eta]$.[8]
- Compute Public Vector t: Compute $t = As_1 + s_2$.[8]
- Form Key Pair:
  - The public key (pk) consists of ρ and t.
  - The secret key (sk) consists of ρ, K, s_1, and s_2.

Protocol 2: Signature Generation

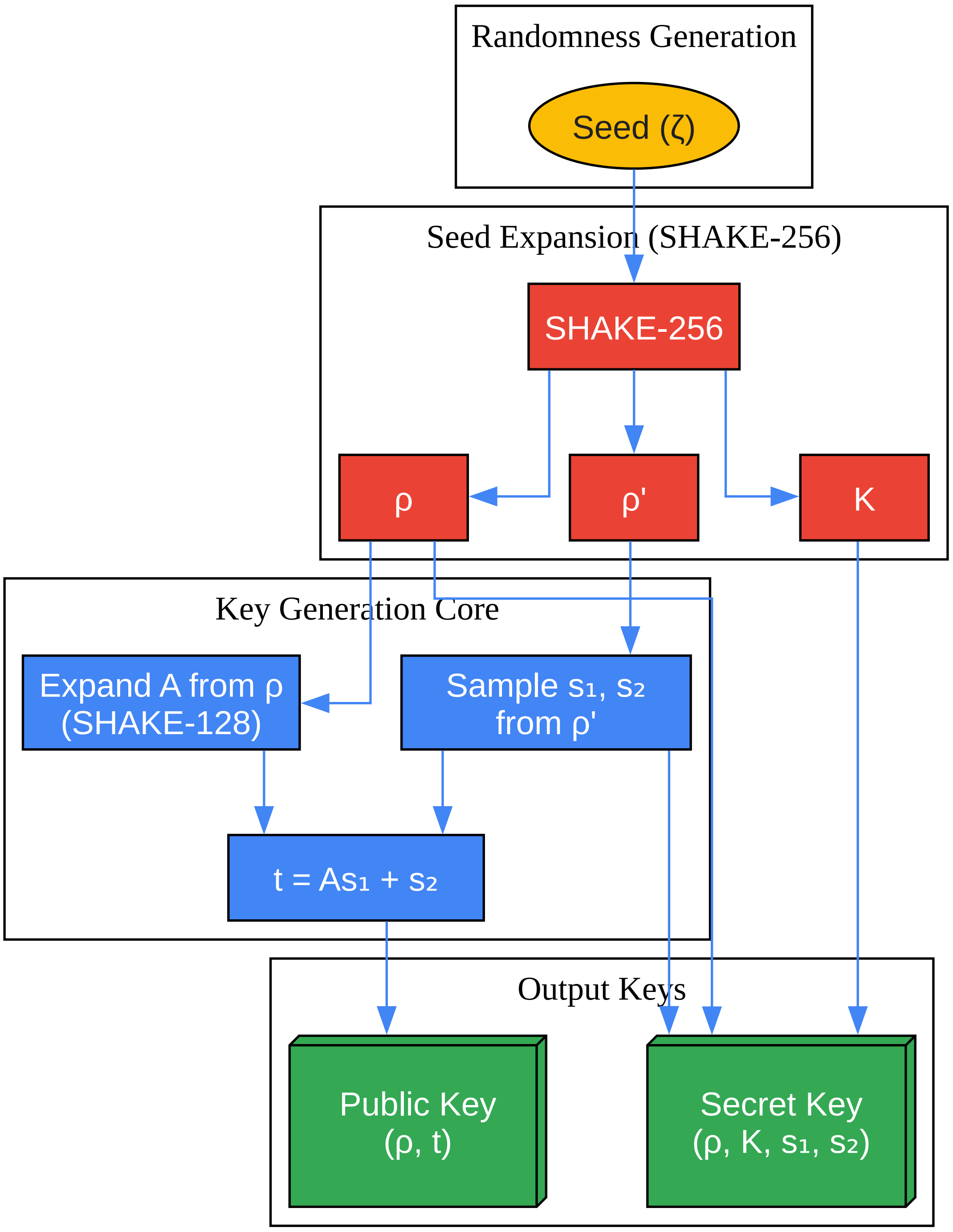
Objective: To generate a digital signature for a message.

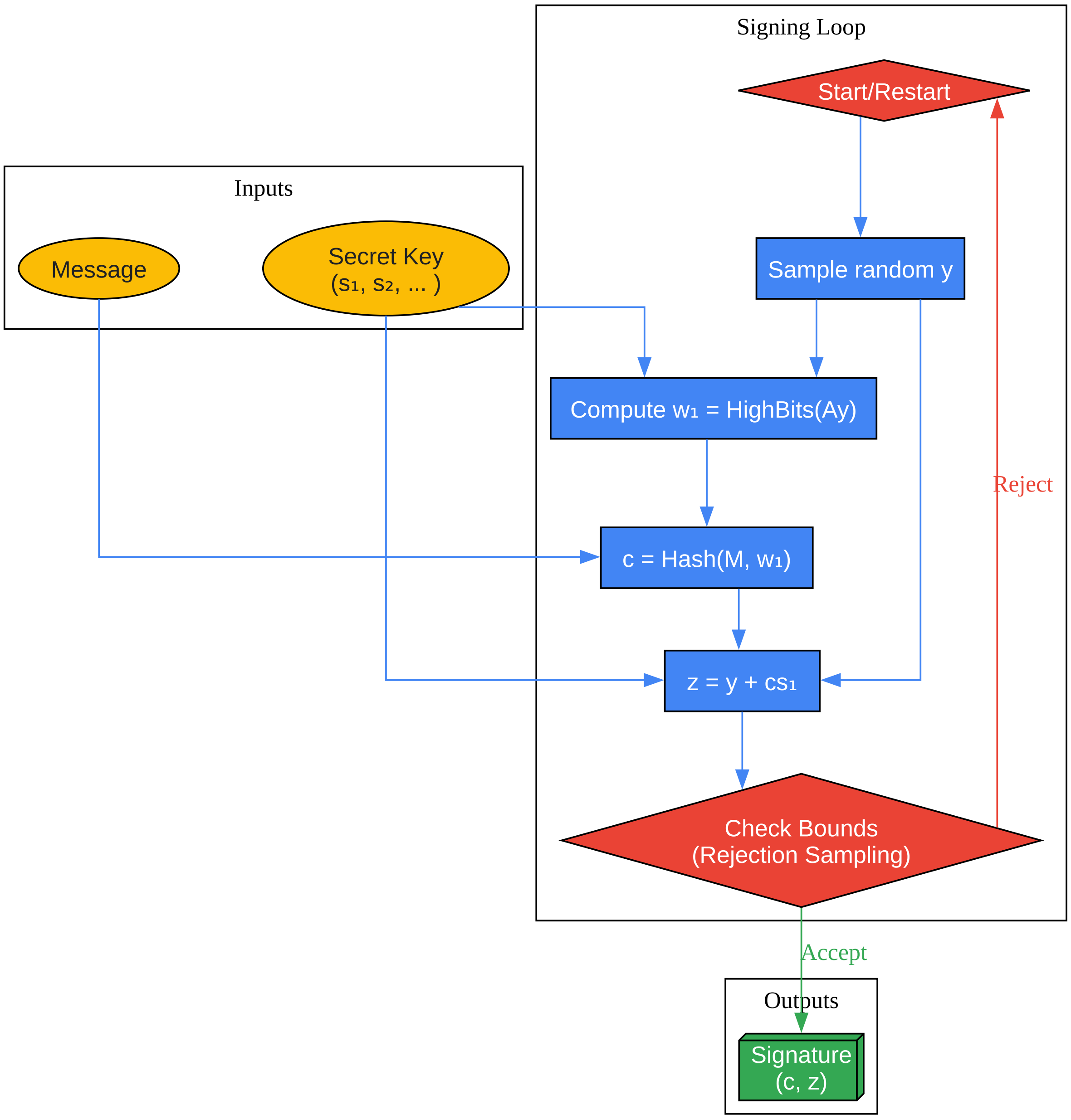
Methodology:

- Initialize: Start a loop that will repeat until a valid signature is generated (rejection sampling).
- Sample Masking Vector: Generate a random masking vector y with coefficients in a specified range $[-\gamma_1, \gamma_1]$.
- Compute Commitment: Calculate the commitment vector $w \approx Ay$. Specifically, w_1 is computed as the high-order bits of Ay.
- Generate Challenge: Create a challenge polynomial c by hashing the message and w_1.
- Compute Response: Calculate the response vector $z = y + cs_1$.[8]

- Check Bounds (Rejection Sampling):
  - Verify that the infinity norm of z is less than $\gamma_1 - \beta$.
  - Verify that the low-order bits of $Ay - cs_2$ are within a certain bound.
  - If any check fails, reject the signature and return to step 1.[7]
- Finalize Signature: If all checks pass, the signature consists of the challenge c and the response z.

Mandatory Visualization


Randomness Generation
Seed (ζ)
Seed Expansion (SHAKE-256)
SHAKE-256
ρ
ρ'
K
Key Generation Core
Expand A from ρ (SHAKE-128)
Sample s₁, s₂ from ρ'
t = As₁ + s₂
Output Keys
Public Key (ρ, t)
Secret Key (ρ, K, s₁, s₂)



Click to download full resolution via product page

References

- 1. denispopovengineer.medium.com [denispopovengineer.medium.com]
- 2. IBM Documentation [ibm.com]
- 3. csrc.nist.rip [csrc.nist.rip]
- 4. Dilithium [pq-crystals.org]
- 5. researchgate.net [researchgate.net]
- 6. csrc.nist.gov [csrc.nist.gov]
- 7. pq-crystals.org [pq-crystals.org]
- 8. pq-crystals.org [pq-crystals.org]
- 9. arxiv.org [arxiv.org]
- 10. [PDF] Single-Trace Side-Channel Attacks on CRYSTALS-Dilithium: Myth or Reality? | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [strategies for stabilizing dilithium in experimental setups]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8592608#strategies-for-stabilizing-dilithium-in-experimental-setups]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote